3-Difluoromethoxy-4-fluorothiophenol: Technical Monograph & Utilization Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Difluoromethoxy-4-fluorothiophenol*
CAS No.:	*1807181-78-7*
Cat. No.:	*B1411485*

Get Quote

Executive Summary

3-Difluoromethoxy-4-fluorothiophenol (CAS 1807181-78-7) is a specialized organofluorine building block used primarily in the synthesis of pharmaceutical and agrochemical agents.[1][2] It combines two high-value motifs: a fluorine atom at the para-position (relative to the thiol) and a difluoromethoxy group (-OCF_2H) at the meta-position.

This compound serves as a critical intermediate for introducing the difluoromethoxy moiety, a lipophilic hydrogen-bond donor that acts as a bioisostere for hydroxyl (-OH) or methoxy (-OCH_3) groups. Its unique electronic profile allows medicinal chemists to modulate metabolic stability (via the C-F bond) and membrane permeability (via increased lipophilicity) simultaneously.

Chemical Identity & Physicochemical Properties[3][4][5][6][7]

Core Identifiers

© 2026 BenchChem. All rights reserved.

Parameter	Detail
Chemical Name	3-(Difluoromethoxy)-4-fluorobenzenethiol
CAS Number	1807181-78-7
Molecular Formula	$C_7H_5F_3OS$
Molecular Weight	210.17 g/mol
SMILES	FC1=C(OC(F)F)C=C(S)C=C1
InChI Key	(Predicted) Specific key varies by protonation state/isomer
Precursor CAS	1214333-37-5 (Aniline derivative)

Predicted Physical Properties

Note: Experimental values for this specific building block are sparse in open literature. The following are calculated based on structure-activity relationship (SAR) models of analogous thiophenols.

© 2026 BenchChem. All rights reserved.

Property	Value (Predicted/Typical)	Rationale
Appearance	Colorless to pale yellow liquid	Typical for halogenated thiophenols.
Boiling Point	195°C - 205°C (at 760 mmHg)	Thiol H-bonding is weaker than alcohols; F-substitution raises BP slightly over parent.
Density	~1.35 g/cm³	Heavy fluorine atoms increase density significantly vs. thiophenol (1.07 g/cm³).
pKa (Thiol)	~5.8 - 6.2	The electron-withdrawing -F and -OCF_2H groups increase acidity compared to thiophenol (pKa 6.6).
LogP	~2.8 - 3.2	High lipophilicity due to fluorination.

Synthetic Routes & Manufacturing

The synthesis of **3-Difluoromethoxy-4-fluorothiophenol** is typically approached via the Leuckart Thiophenol Synthesis (from aniline) or the Newman-Kwart Rearrangement (from phenol). The aniline route is generally preferred for scale-up due to the availability of the precursor 3-(Difluoromethoxy)-4-fluoroaniline.

Primary Route: Diazotization-Xanthate Method (From Aniline)

This protocol converts the aniline precursor into the thiol via a diazonium intermediate, avoiding the use of harsh reducing agents required for sulfonyl chlorides.

Reagents:

- Precursor: 3-(Difluoromethoxy)-4-fluoroaniline (CAS 1214333-37-5).[3][4]
- Diazotization: Sodium Nitrite ($NaNO_2$), Hydrochloric Acid (HCl).

© 2026 BenchChem. All rights reserved.

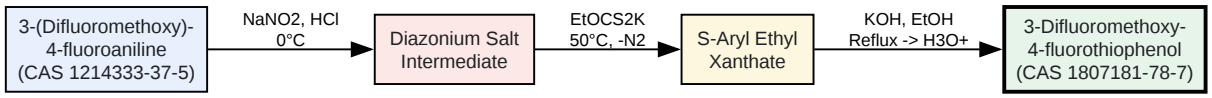
- Sulfur Source: Potassium Ethyl Xanthate ($EtOCS_2K$).
- Hydrolysis: Potassium Hydroxide (KOH), Ethanol.

Step-by-Step Protocol:

- Diazotization:
  - Dissolve 3-(Difluoromethoxy)-4-fluoroaniline (1.0 eq) in 15% HCl at 0°C.
  - Add $NaNO_2$ (1.1 eq) aqueous solution dropwise, maintaining temperature <5°C. Stir for 30 min to form the diazonium salt.
- Xanthate Formation:
  - Carefully add the cold diazonium solution to a solution of Potassium Ethyl Xanthate (1.2 eq) in water at 45-50°C. Caution: Nitrogen gas evolution.
  - Stir for 1 hour at 50°C. The intermediate S-(3-difluoromethoxy-4-fluorophenyl) ethyl xanthate will separate as an oil.
  - Extract with ethyl acetate, wash with water, and dry over $MgSO_4$.
- Hydrolysis (Thiol Generation):
  - Dissolve the crude xanthate in ethanol.
  - Add KOH pellets (3.0 eq) and reflux for 2-3 hours.
  - Cool to room temperature and acidify with 2N HCl to pH <2.
  - Purification: Extract the free thiol with dichloromethane (DCM). Distill under reduced pressure or purify via silica gel chromatography (Hexanes/EtOAc) to obtain the target product.

Visualization of Synthetic Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: The Leuckart thiophenol synthesis pathway converting the aniline precursor to the target thiol via a xanthate intermediate.

Applications in Drug Design

The "Difluoromethoxy" Advantage

The -OCF_2H group is a powerful tool in medicinal chemistry, distinct from the more common trifluoromethoxy (-OCF_3) group.

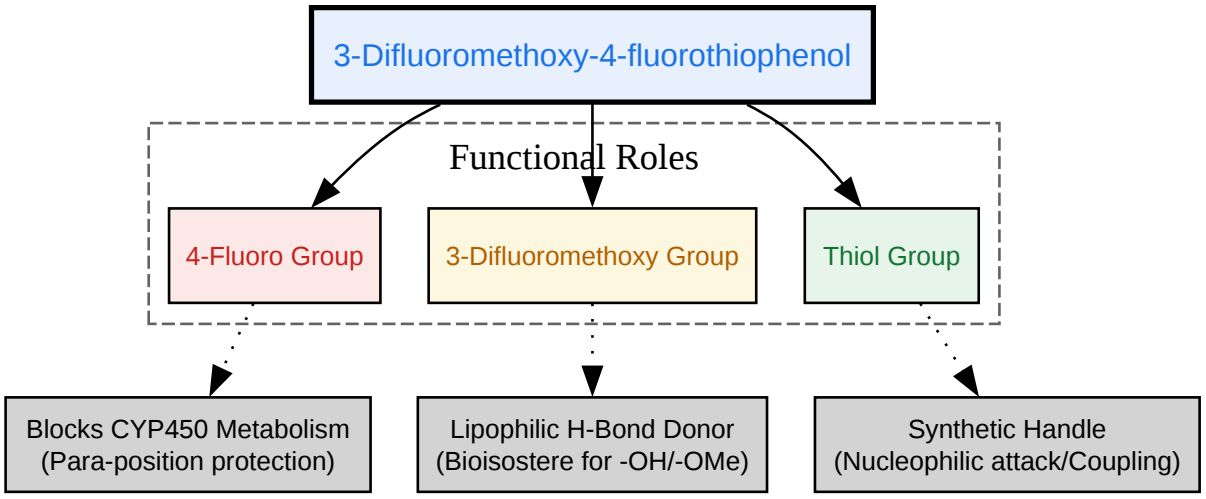
- Lipophilic Hydrogen Bond Donor: Unlike -OCF_3 (which is purely lipophilic and non-polar), the terminal proton in -OCF_2H is sufficiently acidic to act as a weak hydrogen bond donor. This allows it to interact with protein targets similarly to an alcohol (-OH) or thiol (-SH) but with significantly higher metabolic stability and membrane permeability.
- Conformational Locking: The -OCF_2H group often adopts an orthogonal conformation relative to the aromatic ring, which can lock the molecule into a bioactive conformation.

Strategic Substitution Logic

Incorporating **3-Difluoromethoxy-4-fluorothiophenol** into a scaffold achieves three goals simultaneously:

- Metabolic Blocking: The para-fluorine atom blocks the metabolically vulnerable C4 position on the aromatic ring, preventing oxidative degradation by CYP450 enzymes.
- Thiol Reactivity: The thiol group (-SH) serves as a "handle" for further coupling (e.g., forming thioethers, sulfonamides, or disulfides).
- Bioisosterism: It acts as a robust replacement for 3-methoxy-4-fluorothiophenol, improving metabolic half-life by preventing O-demethylation.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Structure-Activity Relationship (SAR) logic detailing the functional contribution of each moiety within the molecule.

Handling & Safety Protocols

Warning: Thiophenols are notorious for their potent, unpleasant stench and potential toxicity. All manipulations must occur in a properly functioning fume hood.

Hazard Identification

- H302/H312/H332: Harmful if swallowed, in contact with skin, or inhaled.
- H314: Causes severe skin burns and eye damage (due to acidity).
- Stench: Low odor threshold; can cause nausea and headaches at sub-ppm levels.

Decontamination Protocol (The "Bleach" Method)

To neutralize the thiol odor on glassware or spills, use an oxidative solution:

- Solution: 10% Sodium Hypochlorite (Bleach) or dilute Hydrogen Peroxide (H_2O_2).
- Mechanism: Oxidation of the thiol (-SH) to the odorless sulfonic acid ($-SO_3H$).

© 2026 BenchChem. All rights reserved.

- Procedure: Soak all contaminated glassware in the bleach solution for 30 minutes before washing with soap and water. Do not mix bleach with acid or ammonia.

References

- 10X CHEM. (n.d.). Product Datasheet: **3-Difluoromethoxy-4-fluorothiophenol** (CAS 1807181-78-7).[1][2] Retrieved from
- BenchChem. (2025). The Difluoromethoxy Group: A Strategic Asset in Modern Medicinal Chemistry. Retrieved from
- Cantillo, D., et al. (2013). "Use of fluoroform as a source of difluorocarbene in the synthesis of difluoromethoxy- and difluorothiomethoxyarenes."[5] Journal of Organic Chemistry. Retrieved from
- PubChem. (2025).[6] Compound Summary: 3-(Difluoromethoxy)-4-fluoroaniline (CAS 1214333-37-5).[3][4] Retrieved from
- Sigma-Aldrich. (2025). Thiophenol Synthesis Protocols: Leuckart Thiophenol Reaction. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 10xchem.com [10xchem.com]
- 2. 001chemical.com [001chemical.com]
- 3. 3-(Difluoromethoxy)-4-fluoroaniline | CymitQuimica [cymitquimica.com]
- 4. 3-(Difluoromethoxy)-4-fluoroaniline [myskinrecipes.com]
- 5. Use of fluoroform as a source of difluorocarbene in the synthesis of difluoromethoxy- and difluorothiomethoxyarenes - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. 3-Fluoro-4-methoxythiophenol | C7H7FOS | CID 2759007 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Difluoromethoxy-4-fluorothiophenol: Technical Monograph & Utilization Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1411485/docs#3-difluoromethoxy-4-fluorothiophenol-technical-monograph-utilization-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.